

Application Notes and Protocols for (-)-Lavandulyl Acetate in Insect Repellent Formulations

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(-)-Lavandulyl acetate, a monoterpenoid ester found in lavender (Lavandula angustifolia) essential oil, has garnered attention for its potential as a natural insect repellent.[1][2] These application notes provide a comprehensive overview of its formulation for insect repellent applications, summarizing available data, outlining experimental protocols, and identifying areas for future research. While data on its larvicidal activity are available, further studies are needed to fully elucidate its efficacy as a repellent against adult insects.[1][3]

Physicochemical Properties of (-)-Lavandulyl Acetate

A clear understanding of the physicochemical properties of **(-)-Lavandulyl acetate** is essential for developing stable and effective formulations.



Property	Value	Reference	
Molecular Formula	C12H20O2	[4]	
Molecular Weight	196.29 g/mol	[4]	
Appearance	Colorless clear oily liquid (estimated)	[5]	
Specific Gravity	0.909 to 0.915 @ 25°C [5]		
Boiling Point	228 to 229 °C @ 760 mmHg	[5]	
Flash Point	70.56 °C (159.00 °F)	O °F) [5]	
Solubility	Soluble in alcohol, insoluble in water	[5]	

Efficacy Data

Current research primarily highlights the larvicidal properties of **(-)-Lavandulyl acetate** against various mosquito species. Data on its repellent efficacy against adult mosquitoes, particularly the Complete Protection Time (CPT), is limited and presents a critical area for future investigation.

Larvicidal Activity

(-)-Lavandulyl acetate has demonstrated significant toxicity to the larvae of several medically important mosquito species.

Mosquito Species	LC₅₀ (μg/mL)	Exposure Time (hours)	Reference
Anopheles subpictus	4.17	24	[1][3]
Aedes albopictus	4.60	24	[1][3]
Culex tritaeniorhynchus	5.11	24	[1][3]



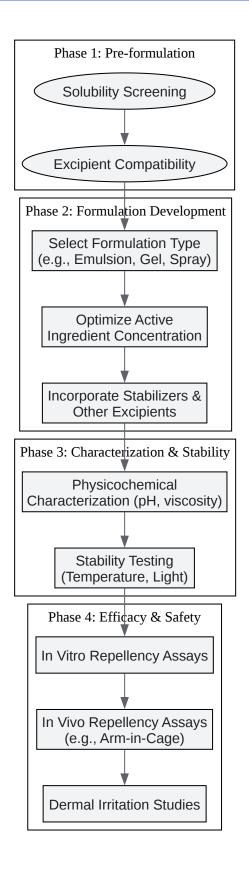
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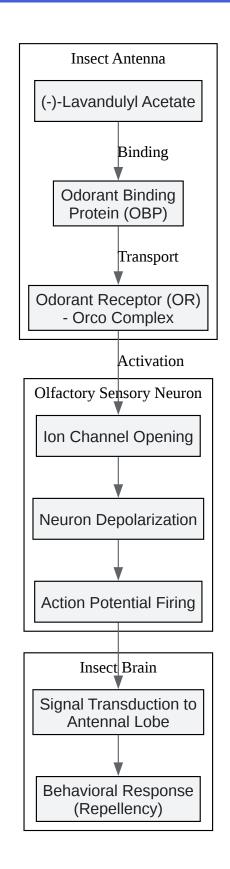
While specific formulations for pure **(-)-Lavandulyl acetate** are not readily available in the literature, established protocols for essential oil-based topical repellents can be adapted. The key is to create a stable emulsion or solution that allows for a controlled release of the active ingredient.

General Formulation Workflow

The following diagram illustrates a general workflow for developing a topical insect repellent formulation containing (-)-Lavandulyl acetate.











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